# Technical Analysis Guide: Methyl 5-bromo-2-hydroxy-4-methylbenzoate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 5-bromo-2-hydroxy-4-methylbenzoate* |
| *CAS No.:* | *39503-57-6* |
| *Cat. No.:* | *B1366412* |

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CAS: 50771-66-9 | Role: Key Intermediate for SGLT2 Inhibitors (e.g., Canagliflozin)

## Executive Summary & Strategic Context

**Methyl 5-bromo-2-hydroxy-4-methylbenzoate** is a critical pharmacophore building block, primarily utilized in the synthesis of Gliflozin-class antidiabetic drugs (SGLT2 inhibitors). Its structural integrity—specifically the positioning of the bromine atom for subsequent Suzuki-Miyaura coupling and the phenolic hydroxyl group—is paramount for downstream yield and stereochemical control.

This guide provides a comparative technical analysis of analytical methodologies for assessing the purity and assay of this intermediate. We contrast the Standard Quality Control (QC) Method (HPLC-UV) against the Advanced R&D Method (UHPLC-MS/MS), providing researchers with data-driven protocols to select the appropriate workflow based on their development stage (Process Development vs. Release Testing).

## Chemical Context & Impurity Profiling

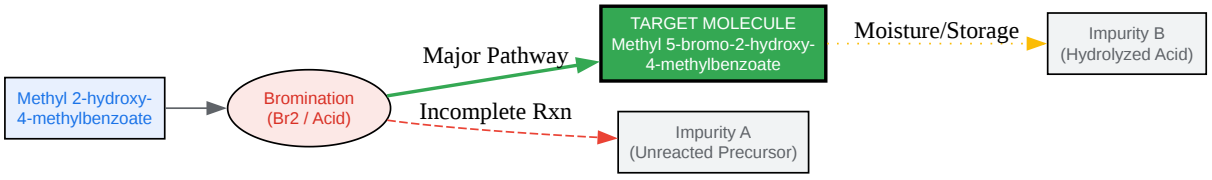
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To design a robust analytical method, one must understand the "molecular genealogy" of the compound. The synthesis typically involves bromination of Methyl 2-hydroxy-4-methylbenzoate or esterification of the corresponding acid.

## Impurity Origin Logic

- Impurity A (Precursor): Methyl 2-hydroxy-4-methylbenzoate (Incomplete bromination).
- Impurity B (Hydrolysis): 5-bromo-2-hydroxy-4-methylbenzoic acid (Ester hydrolysis due to moisture).
- Impurity C (Regioisomer): Methyl 3-bromo-2-hydroxy-4-methylbenzoate (Trace isomer from non-selective bromination).

## Visualization: Impurity Fate Mapping




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Figure 1: Synthetic pathway and origin of critical process impurities (CPIs).

# Comparative Analysis: HPLC-UV vs. UHPLC-MS

The choice of method depends on the "Phase of Development."

## Table 1: Performance Matrix

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| Feature | Method A: HPLC-UV (Standard QC) | Method B: UHPLC-MS (R&D/Trace) |
|---|---|---|
| Primary Use Case | Batch Release, Stability Testing | Impurity Identification, Genotox Screening |
| Instrumentation | Standard Agilent 1260 / Waters Alliance | Waters Acquity UPLC / Agilent 1290 + Q-ToF |
| Run Time | 15 - 25 minutes | 3 - 5 minutes |
| Sensitivity (LOD) | ~0.5 µg/mL | ~0.01 µg/mL (Critical for trace analysis) |
| Specificity | Retention time based | Mass-to-Charge (m/z) confirmation |
| Cost Per Run | Low ($) | High ( $) |

# Detailed Experimental Protocols

## Method A: The "Workhorse" Protocol (HPLC-UV)

Recommended for routine purity assessment in manufacturing environments.

Rationale: The molecule contains a phenolic hydroxyl (pKa ~8) and an ester. A neutral mobile phase would cause peak tailing due to the ionization of the phenol. We use an acidic modifier to keep the molecule in its non-ionized form, ensuring sharp peaks on a C18 column.

System Parameters:

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 µm) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.[1]

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- Detection: UV at 254 nm (Aromatic ring) and 290 nm (Phenolic shift).
- Column Temp: 30°C.

Gradient Program:

| Time (min) | % Mobile Phase B | Event |
|---|---|---|
| **0.0** | **40** | **Equilibration** |
| 12.0 | 90 | Elution of lipophilic impurities |
| 15.0 | 90 | Wash |
| 15.1 | 40 | Re-equilibration |

| 20.0 | 40 | End |

Self-Validating System Suitability Criteria:

- Tailing Factor: Must be < 1.5 (Confirms adequate pH control).
- Resolution: > 2.0 between Target Peak and Impurity A.
- Precision: RSD of 6 replicate injections < 1.0%.

## Method B: The "High-Resolution" Protocol (UHPLC-MS)

Recommended for identifying unknown peaks or verifying cleaning validation (trace levels).

Rationale: The bromine atom provides a distinct isotopic pattern (approx 1:1 ratio of 79Br and 81Br), making Mass Spectrometry the ultimate tool for confirming the identity of this intermediate versus non-brominated byproducts.

System Parameters:

- Column: Waters BEH C18 (50 mm x 2.1 mm, 1.7 µm).
- Mobile Phase: 0.1% Formic Acid in Water (A) / Methanol (B).

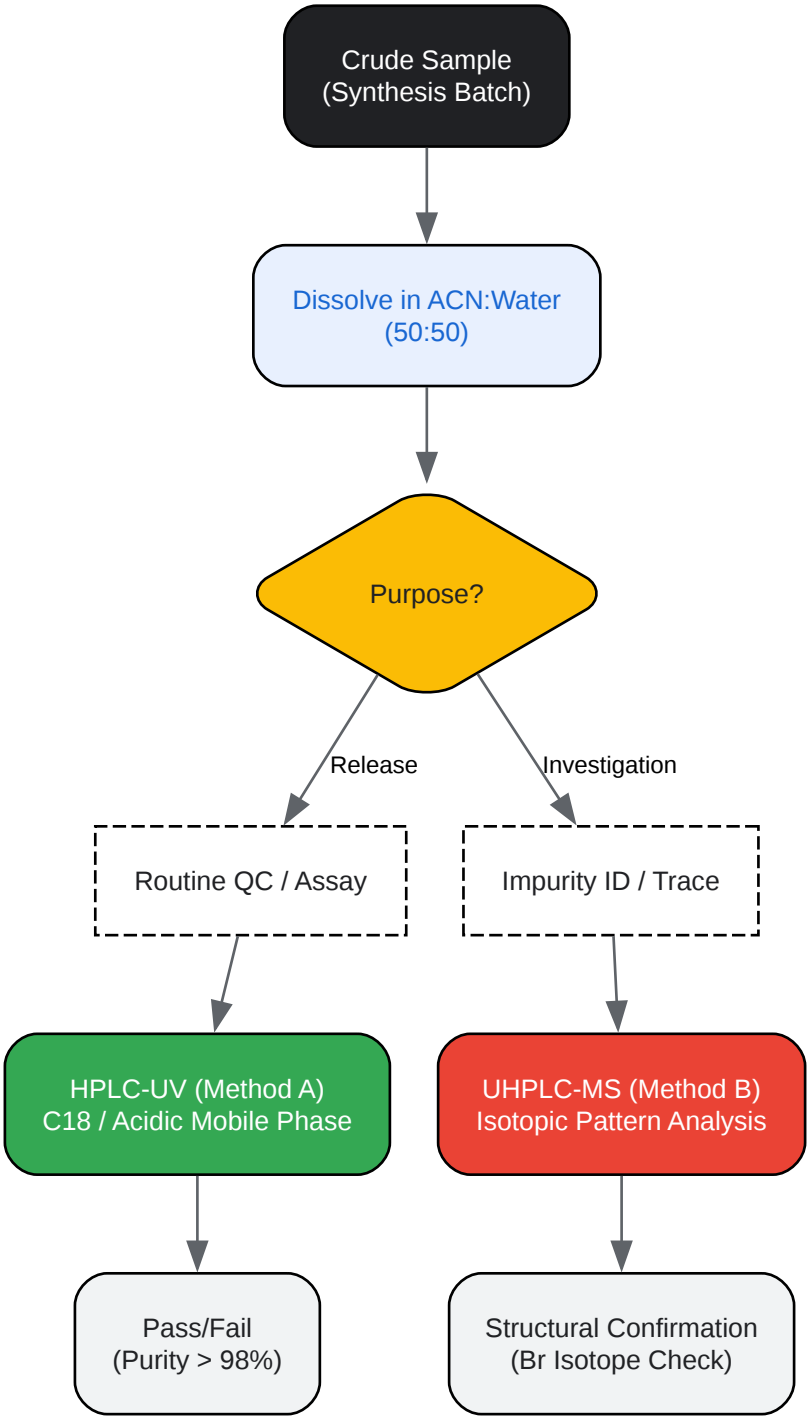
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- Flow Rate: 0.4 mL/min.
- MS Mode: ESI Positive (M+H)+.
- Target Mass:
  - Target: m/z ~245/247 (Isotopic doublet).
  - Impurity A (Des-bromo): m/z ~167.

## Analytical Workflow Visualization

This diagram illustrates the decision matrix for handling samples of **Methyl 5-bromo-2-hydroxy-4-methylbenzoate**.

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Figure 2: Decision matrix for selecting the appropriate analytical technique.

## Expert Insights & Troubleshooting

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- Solubility Issues: The intramolecular hydrogen bond between the phenolic -OH and the ester carbonyl (observed in crystal structures [1]) reduces its solubility in pure water. Always use at least 50% organic solvent (Methanol or Acetonitrile) for sample diluents to prevent precipitation in the injector.

- Ghost Peaks: If using Method A (HPLC), ensure the needle wash is strong (e.g., 90% ACN). The lipophilic bromine atom makes the molecule "sticky" to stainless steel and plastic tubing, leading to carryover.

- Stability: The ester bond is susceptible to hydrolysis in basic conditions. Never use high pH buffers (> pH 7.5) for this analysis; it will degrade the sample into 5-bromo-2-hydroxy-4-methylbenzoic acid during the run.

## References

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